

Unveiling MeCY5-NHS Ester: A Technical Guide for Researchers

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Compound of Interest

Compound Name: MeCY5-NHS ester triethylamine

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This technical guide provides a comprehensive overview of Methyl-Cyanine5-N-hydroxysuccinimide ester (MeCY5-NHS ester), a fluorescent dye crucial for labeling biomolecules in advanced research applications. Aimed at researchers, scientists, and professionals in drug development, this document details the chemical structure, physicochemical properties, and standard experimental protocols associated with MeCY5-NHS ester.

Core Properties of MeCY5-NHS Ester

MeCY5-NHS ester is a reactive dye belonging to the cyanine family, widely recognized for its utility in labeling proteins and nucleic acids.^{[1][2][3]} Its synonym, Sulfo-Cyanine5 NHS ester, is also commonly used in literature.^{[1][4]} The defining feature of this compound is the N-hydroxysuccinimide (NHS) ester functional group, which readily reacts with primary amines on target biomolecules to form stable covalent bonds. This reactivity makes it an invaluable tool for fluorescently tagging molecules for detection and analysis.

Physicochemical and Spectroscopic Data

The fundamental properties of MeCY5-NHS ester and its close analog, Cy5-NHS Ester, are summarized below. This data is essential for designing and executing labeling experiments and for the correct interpretation of results.

Property	Value	Source
Molecular Formula	C36H41N3O10S2	[1][4]
Molecular Weight	739.85 g/mol	[1]
Synonyms	Sulfo-Cyanine5 NHS ester	[1][4]
Excitation Maximum (λ_{ex})	~649 nm	[5][6]
Emission Maximum (λ_{em})	~670 nm	[5][6]
Extinction Coefficient	250,000 M ⁻¹ cm ⁻¹	[5][6]

Chemical Structure

The chemical structure of MeCY5-NHS ester is characterized by a polymethine chain, which forms the core of the cyanine dye, flanked by two heterocyclic rings. The presence of sulfonate groups enhances water solubility, a desirable characteristic for biological applications. The NHS ester group is the reactive moiety responsible for conjugation.

Caption: Simplified 2D representation of the MeCY5-NHS ester chemical structure.

Experimental Protocol: Protein Labeling

The following protocol outlines a general procedure for labeling a protein with MeCY5-NHS ester. It is crucial to optimize the molar ratio of dye to protein for each specific application to achieve the desired degree of labeling.

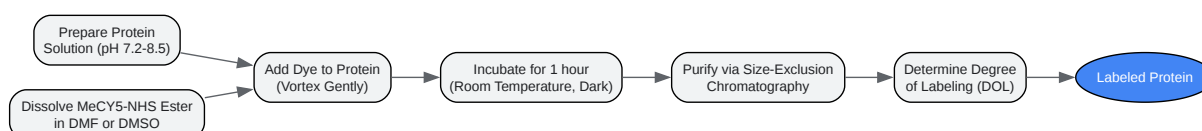
Materials:

- MeCY5-NHS ester
- Protein of interest in a suitable buffer (e.g., phosphate-buffered saline, PBS) at pH 7.2-8.5. Avoid buffers containing primary amines (e.g., Tris).

- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Size-exclusion chromatography column (e.g., Sephadex G-25) for purification

Procedure:

- Protein Preparation: Dissolve the protein in the reaction buffer to a final concentration of 1-10 mg/mL.
- Dye Preparation: Immediately before use, dissolve the MeCY5-NHS ester in a small amount of anhydrous DMF or DMSO to create a stock solution (e.g., 10 mg/mL).
- Labeling Reaction:
 - While gently vortexing the protein solution, add a calculated amount of the dye stock solution. The molar ratio of dye to protein typically ranges from 5:1 to 20:1. This should be optimized for each specific protein.
 - Incubate the reaction mixture for 1 hour at room temperature, protected from light.
- Purification:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column pre-equilibrated with the desired storage buffer (e.g., PBS).
 - The first colored fraction to elute will be the labeled protein. The second, slower-moving colored fraction will be the free dye.
- Characterization:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and at the excitation maximum of the dye (~649 nm).

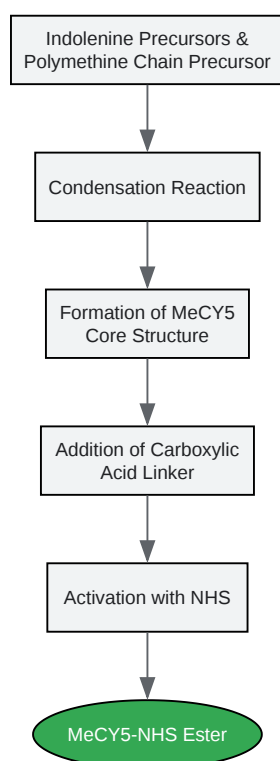


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Caption: Workflow for labeling a protein with MeCY5-NHS ester.

Synthesis Overview

The synthesis of MeCY5-NHS ester involves a multi-step chemical process. A key part of the synthesis is the condensation of malondialdehyde bis(dimethyl acetal) with aniline under acidic conditions to form an anilino anilinium salt, which serves as a precursor for forming the polymethine chain of the cyanine dye.[7] The final step involves the introduction of the N-hydroxysuccinimide ester to create the amine-reactive functional group.



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Caption: Simplified logical pathway for the synthesis of MeCY5-NHS ester.

This guide provides foundational information for the effective use of MeCY5-NHS ester in research. For specific applications, further optimization of protocols is recommended. Always refer to the manufacturer's specific instructions and safety data sheets.

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References

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